

physical and chemical properties of Forestine

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Compound of Interest		
Compound Name:	Forestine	
Cat. No.:	B15589352	Get Quote

In-depth Technical Guide: Forestine

For Researchers, Scientists, and Drug Development Professionals

Introduction

Forestine is a naturally occurring C19-diterpenoid alkaloid isolated from the roots of Aconitum forrestii Stapf. As a member of the extensive family of Aconitum alkaloids, **Forestine** possesses a complex chemical structure that has garnered interest within the scientific community. These alkaloids are known for their diverse and potent biological activities, which necessitates a thorough understanding of their physicochemical properties and mechanisms of action for potential therapeutic development. This guide provides a comprehensive overview of the available technical information on **Forestine**, including its chemical and physical properties, experimental protocols for its study, and insights into its potential biological significance.

Chemical and Physical Properties

The chemical and physical properties of **Forestine** are crucial for its handling, formulation, and analysis. The following tables summarize the known quantitative data for this compound.



Identifier	Value	Source
Chemical Name	Forestine	MedChemExpress
Molecular Formula	СззН47NO9	MedChemExpress
Molecular Weight	601.73 g/mol	MedChemExpress
CAS Number	91794-14-8	MedChemExpress
Appearance	Solid	MedChemExpress

Further quantitative data such as melting point, solubility, and specific rotation are not readily available in the public domain and are likely detailed in the primary literature.

Experimental Protocols

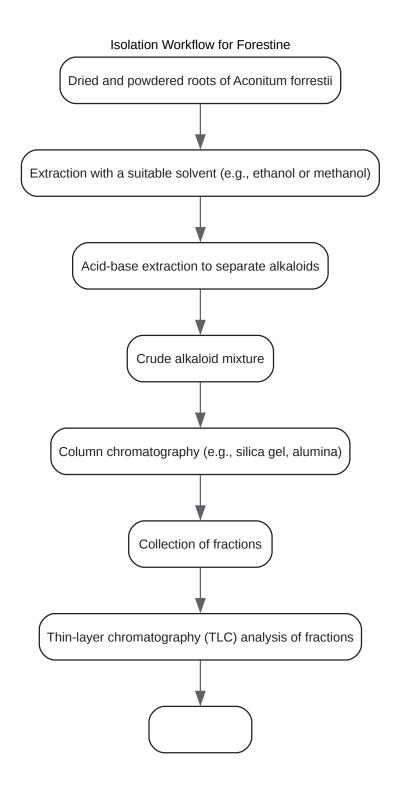
Detailed experimental protocols are essential for the replication of studies and the further investigation of **Forestine**. The following sections outline the general methodologies for the isolation and characterization of C19-diterpenoid alkaloids from Aconitum species, which are applicable to **Forestine**.

Isolation of Forestine from Aconitum forrestii

The isolation of **Forestine** involves the extraction of the crude alkaloid mixture from the plant material, followed by chromatographic separation.

Workflow for the Isolation of Forestine





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Caption: General workflow for the isolation of Forestine from Aconitum forrestii.



Detailed Steps:

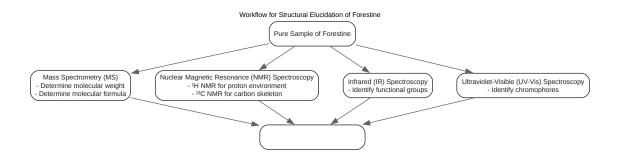
- Plant Material Preparation: The roots of Aconitum forrestii are collected, dried, and finely powdered to increase the surface area for extraction.
- Extraction: The powdered plant material is extracted with a suitable organic solvent, such as methanol or ethanol, typically at room temperature or with gentle heating. This process is repeated multiple times to ensure exhaustive extraction of the alkaloids.
- Acid-Base Extraction: The resulting extract is concentrated, and an acid-base extraction is
 performed. The extract is acidified to protonate the alkaloids, making them soluble in the
 aqueous layer. The aqueous layer is then washed with a non-polar solvent to remove neutral
 and acidic impurities. Subsequently, the aqueous layer is basified to deprotonate the
 alkaloids, which are then extracted into an organic solvent.
- Chromatographic Separation: The crude alkaloid mixture is subjected to column chromatography using adsorbents like silica gel or alumina. A gradient of solvents with increasing polarity is used to elute the different alkaloids.
- Fraction Analysis and Purification: The collected fractions are monitored by thin-layer chromatography (TLC). Fractions containing Forestine are combined and may require further purification steps, such as preparative TLC or high-performance liquid chromatography (HPLC), to obtain the pure compound.

Structural Elucidation of Forestine

The structure of **Forestine** was determined using a combination of spectroscopic techniques.

Experimental Workflow for Structural Elucidation





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Caption: Spectroscopic methods used for the structural elucidation of **Forestine**.

Spectroscopic Techniques:

- Mass Spectrometry (MS): High-resolution mass spectrometry is used to determine the exact molecular weight and elemental composition of **Forestine**, which is crucial for deducing its molecular formula.
- Nuclear Magnetic Resonance (NMR) Spectroscopy:
 - ¹H NMR: Provides information about the number and types of protons in the molecule and their neighboring atoms.
 - ¹³C NMR: Reveals the number and types of carbon atoms, helping to establish the carbon skeleton of the molecule.
 - 2D NMR (e.g., COSY, HMQC, HMBC): These techniques are used to establish the connectivity between protons and carbons, allowing for the complete assignment of the structure.



- Infrared (IR) Spectroscopy: Used to identify the presence of specific functional groups, such as hydroxyl (-OH), carbonyl (C=O), and ether (C-O-C) groups, within the Forestine molecule.
- Ultraviolet-Visible (UV-Vis) Spectroscopy: Provides information about the presence of chromophores, which are parts of the molecule that absorb light in the UV-Vis region.

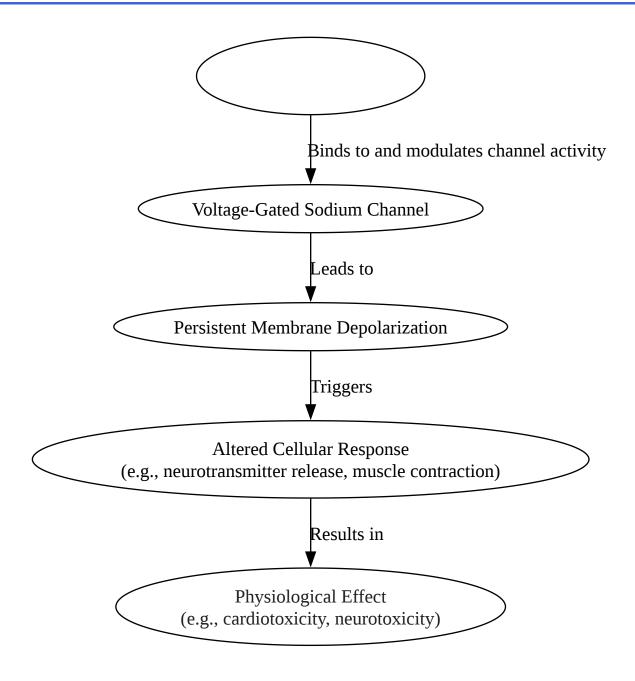
Biological Activity and Mechanism of Action

While specific studies on the biological activity of **Forestine** are limited, the broader class of C19-diterpenoid alkaloids from Aconitum species is known for its significant pharmacological and toxicological effects.

Potential Mechanism of Action:

Many Aconitum alkaloids are known to exert their effects by interacting with voltage-gated sodium channels in excitable cells such as neurons and cardiomyocytes. This interaction can lead to a persistent activation of these channels, causing membrane depolarization and ultimately leading to a range of physiological effects.





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